

# Application Note and Protocol for the Extraction of Barthrín from Environmental Samples

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## Compound of Interest

Compound Name: *trans-Barthrín*

Cat. No.: B15191968

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A Note on "**trans-Barthrín**": The term "**trans-Barthrín**" does not correspond to a commonly recognized chemical entity in scientific literature. It is presumed that this is a typographical error and the intended compound is Barthrín, a synthetic pyrethroid insecticide.<sup>[1]</sup> This document will, therefore, focus on the extraction protocols applicable to Barthrín and other structurally similar pyrethroid insecticides from environmental matrices.

## Introduction

Barthrín is a synthetic pyrethroid, a class of insecticides derived from the naturally occurring pyrethrins found in chrysanthemum flowers.<sup>[2][3]</sup> Due to their widespread use in agriculture and residential settings, pyrethroids like Barthrín can accumulate in soil and water, necessitating sensitive and efficient extraction methods for environmental monitoring.<sup>[4][5][6]</sup> This application note provides detailed protocols for the extraction of Barthrín from soil and water samples, primarily focusing on the QuEChERS method for soil and Solid-Phase Extraction (SPE) for water, which are widely recognized for their efficacy in pyrethroid analysis.<sup>[4][5]</sup>

## Chemical Properties of Barthrín

Property	Value
CAS Registry Number	70-43-9[7]
Molecular Formula	C <sub>18</sub> H <sub>21</sub> ClO <sub>4</sub> [7]
Molecular Mass	336.81 g/mol [7]
Boiling Point	195 °C[7]
Melting Point	<25 °C[7]

## Experimental Protocols

### Protocol 1: Extraction of Barthrins from Soil Samples using the QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach that has proven effective for the extraction of a wide range of pesticides, including pyrethroids, from soil matrices.[4][5][6]

Materials and Reagents:

- Homogenized soil sample
- 50 mL centrifuge tubes with screw caps
- Acetonitrile (ACN), HPLC grade
- Reagent water
- Magnesium sulfate (MgSO<sub>4</sub>), anhydrous
- Sodium chloride (NaCl) or citrate buffering salts[8]
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) (optional, for highly pigmented samples)

- Vortex mixer
- Centrifuge capable of  $\geq 3000$  rcf
- Syringe filters (0.22  $\mu\text{m}$ )

#### Procedure:

- Sample Preparation:
  - Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.[\[8\]](#)
  - If the soil is dry, add 7 mL of reagent water, vortex briefly, and allow it to hydrate for 30 minutes.[\[8\]](#) For soil with  $\geq 70\%$  water content, this step can be omitted.[\[8\]](#)
- Extraction:
  - Add 10 mL of acetonitrile to the centrifuge tube.[\[8\]](#)
  - Cap the tube and shake vigorously or vortex for 5 minutes to ensure thorough extraction of the pesticides.[\[5\]](#)[\[8\]](#)
  - Add the appropriate QuEChERS salt packet (commonly containing  $\text{MgSO}_4$  and NaCl or citrate buffering salts).[\[8\]](#)
  - Immediately shake the tube for at least 2 minutes to prevent the formation of salt agglomerates and to induce phase separation.[\[8\]](#)
  - Centrifuge the tube for 5 minutes at  $\geq 3000$  rcf.[\[8\]](#)
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer a 1 mL aliquot of the acetonitrile supernatant (upper layer) to a 2 mL microcentrifuge tube containing a mixture of d-SPE sorbents (e.g.,  $\text{MgSO}_4$ , PSA, and C18).[\[8\]](#) The PSA removes polar interferences, while C18 removes non-polar interferences.
  - Vortex the tube for 1 minute.

- Centrifuge for 2 minutes at a high rcf (e.g.,  $\geq 5000$ ).<sup>[8]</sup>
- Final Extract Preparation:
  - Filter the purified supernatant through a 0.22  $\mu\text{m}$  syringe filter into an autosampler vial for analysis by Gas Chromatography (GC) or Liquid Chromatography (LC) coupled with Mass Spectrometry (MS).<sup>[4][9]</sup>

## Protocol 2: Extraction of Barthrins from Water Samples using Solid-Phase Extraction (SPE)

Solid-Phase Extraction is a common and effective technique for isolating pyrethroids from aqueous samples.<sup>[10]</sup>

### Materials and Reagents:

- Water sample
- Glass fiber filters (e.g., 0.7  $\mu\text{m}$ )
- SPE cartridges (e.g., C18)
- SPE vacuum manifold
- Methanol, HPLC grade
- Reagent water
- Ethyl acetate or other suitable elution solvent
- Nitrogen evaporator

### Procedure:

- Sample Preparation:
  - Filter the water sample (e.g., 1 L) through a glass fiber filter to remove suspended solids.
- SPE Cartridge Conditioning:

- Condition the SPE cartridge by passing 5-10 mL of the elution solvent (e.g., ethyl acetate) followed by 5-10 mL of methanol, and finally 5-10 mL of reagent water. Do not allow the cartridge to go dry.
- Sample Loading:
  - Load the filtered water sample onto the conditioned SPE cartridge at a flow rate of approximately 5-10 mL/min.
- Washing:
  - After loading the entire sample, wash the cartridge with a small volume of reagent water to remove any remaining polar impurities.
  - Dry the cartridge under vacuum for 10-20 minutes.
- Elution:
  - Elute the retained pyrethroids from the cartridge by passing a small volume (e.g., 5-10 mL) of the elution solvent through the cartridge. Collect the eluate in a clean collection tube.
- Concentration:
  - Concentrate the eluate to a final volume of 1 mL or less using a gentle stream of nitrogen.
  - The concentrated extract is now ready for analysis by GC-MS or LC-MS.[\[10\]](#)

## Data Presentation

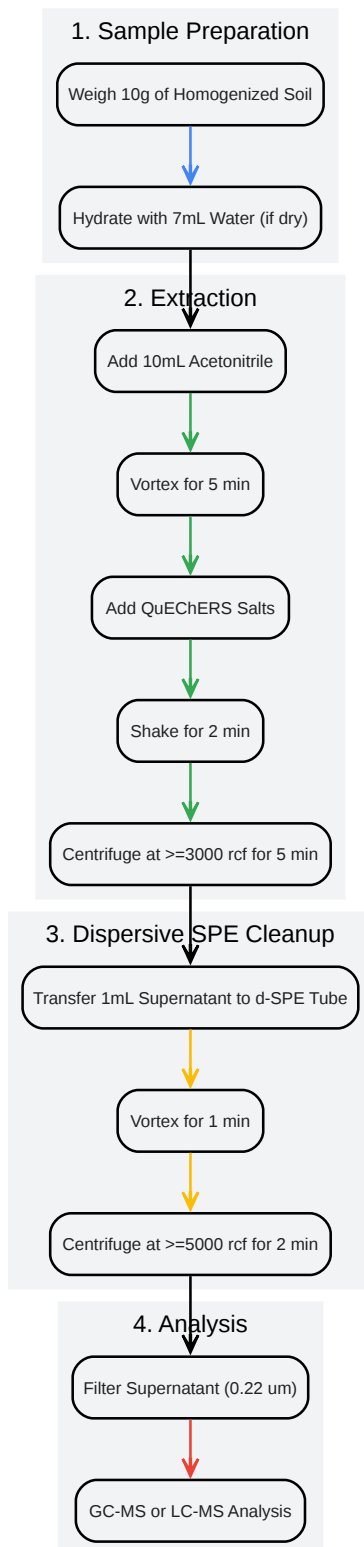
The following table summarizes quantitative data for the extraction of various pyrethroids from environmental samples using methods similar to those described above. While specific data for Barthrin is limited, these values provide a reasonable expectation of method performance.

Pyrethroid	Matrix	Extraction Method	Recovery (%)	Limit of Detection (LOD)	Reference
Permethrin	Soil	QuEChERS	70-120	Not Specified	<a href="#">[4]</a>
Cypermethrin	Soil	Flow-through extraction	87-94	~0.3 mg/kg	<a href="#">[11]</a>
Deltamethrin	Water	Solid-Phase Extraction	83-107	1-10 ng/L	
Bifenthrin	Water	Solid-Phase Extraction	83-107	1-10 ng/L	
Various Pyrethroids	Water	Dispersive SPE	89.3-107.7	2.8-3.5 ng/mL	<a href="#">[10]</a> <a href="#">[12]</a>
Various Pyrethroids	Sediment	Pressurized Fluid Extraction	75-115	0.5-4 ng/g	<a href="#">[13]</a>

## Visualizations

### Experimental Workflow for Barthrin Extraction from Soil

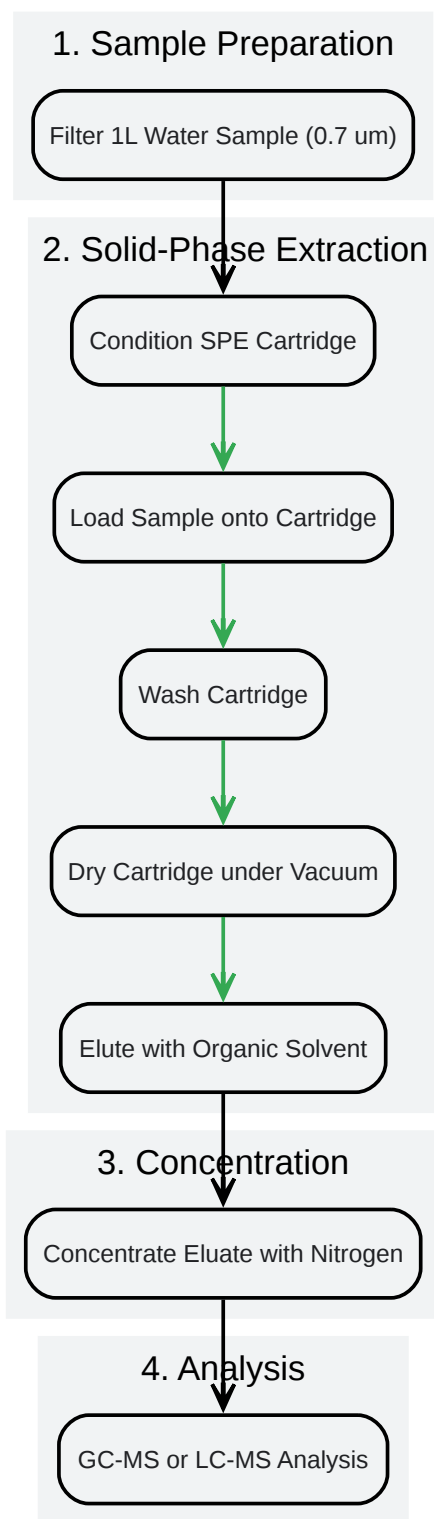
## Workflow for Barthrin Extraction from Soil (QuEChERS)

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Caption: QuEChERS workflow for Barthrin extraction from soil samples.

# Experimental Workflow for Barthrin Extraction from Water

## Workflow for Barthrin Extraction from Water (SPE)





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Caption: Solid-Phase Extraction workflow for Barthrin from water samples.

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